

Essential Safety and Disposal Procedures for (S)-BMS-378806

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Compound of Interest

Compound Name: (S)-BMS-378806

Cat. No.: B12399421

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This document provides crucial safety and logistical information for the proper handling and disposal of the investigational anti-HIV-1 compound **(S)-BMS-378806**. The following procedures are designed for researchers, scientists, and drug development professionals to ensure the safe management of this compound in a laboratory setting, in accordance with general principles of chemical and pharmaceutical waste disposal.

Chemical and Safety Data

While a specific Safety Data Sheet (SDS) for **(S)-BMS-378806** is not publicly available, the following information has been compiled from various sources. It is important to note that as an investigational compound, full toxicological and environmental hazard data may not be available. Therefore, it should be handled with care, assuming it is a potentially hazardous substance.

Property	Value
Chemical Name	1-[(2R)-4-benzoyl-2-methylpiperazin-1-yl]-2-[4-methoxy-1H-pyrrolo[2,3-b]pyridin-3-yl]ethane-1,2-dione
Molecular Formula	C22H22N4O4
Molecular Weight	406.43 g/mol
Known Hazards	No significant cytotoxicity was observed in 14 cell types tested (CC50 >225 µM)[1]. Well-tolerated in rats and dogs in short-term studies[2].
Regulatory Status	Investigational drug. Disposal must comply with the Federal Resource Conservation and Recovery Act (RCRA) and local regulations for chemical and pharmaceutical waste[3][4].

Step-by-Step Disposal Protocol

The disposal of **(S)-BMS-378806**, as with any investigational drug, must be conducted in a manner that ensures the safety of laboratory personnel and minimizes environmental impact. The recommended method for disposal is incineration by a licensed hazardous waste management company.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves, when handling **(S)-BMS-378806** in any form (solid, solution, or waste).

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **(S)-BMS-378806** powder in its original container or a clearly labeled, sealed, and chemically compatible container.

- Contaminated materials such as weighing paper, gloves, and pipette tips should be collected in a dedicated, sealed plastic bag or container labeled as "Hazardous Chemical Waste" and with the full chemical name.
- Liquid Waste:
 - Collect solutions of **(S)-BMS-378806** in a dedicated, leak-proof, and shatter-resistant container.
 - The container must be clearly labeled as "Hazardous Chemical Waste" with the full chemical name and approximate concentration.
 - Do not mix with other chemical waste streams unless compatibility is confirmed.
- Empty Containers:
 - Empty containers that held **(S)-BMS-378806** should be triple-rinsed with a suitable solvent. The first rinse must be collected and disposed of as hazardous liquid waste. Subsequent rinses can typically be disposed of down the drain, but institutional policies should be followed.
 - After rinsing, deface or remove the original label and dispose of the container according to your institution's guidelines for clean lab glass or plastic.

3. Labeling:

- All waste containers must be clearly labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**(S)-BMS-378806**"
 - The primary hazard(s) (if known, otherwise list as "Chemical Waste for Incineration")
 - The date the waste was first added to the container.

4. Storage:

- Store waste containers in a designated satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Store in secondary containment to prevent spills.
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste in the laboratory.

5. Disposal Request and Pickup:

- Once the waste container is full or has been in storage for the maximum allowed time per institutional policy (typically 90-180 days), arrange for pickup through your institution's Environmental Health and Safety (EHS) office or a contracted professional waste disposal service.
- Do not dispose of **(S)-BMS-378806** down the drain or in the regular trash.^[5]
- The waste will be transported to a licensed facility for incineration, which is the standard and recommended disposal method for non-hazardous investigational drugs to ensure complete destruction.^[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(S)-BMS-378806**.



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Caption: Disposal workflow for **(S)-BMS-378806**.

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